

Miconazole-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Miconazole-d5

Cat. No.: B3025806

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An In-depth Technical Guide on the Core Properties and Analytical Applications of **Miconazole-d5** for Researchers, Scientists, and Drug Development Professionals.

Miconazole-d5 is the deuterium-labeled form of Miconazole, a broad-spectrum imidazole antifungal agent.^[1] The incorporation of five deuterium atoms into the Miconazole structure results in a stable, isotopically enriched compound that is primarily utilized as an internal standard in quantitative analytical methodologies, particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).^[2] Its chemical and physical properties are nearly identical to those of Miconazole, but its increased mass allows for clear differentiation in mass spectrometric analysis, ensuring accurate quantification of the parent compound in complex biological matrices.

Core Chemical and Physical Data

The fundamental properties of **Miconazole-d5** are summarized in the table below, providing a concise reference for researchers.

| Property | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | 1-[2-(2,4-dichlorophenyl)-2-[(2,4-dichlorophenyl)methoxy-d2]ethyl-d3]-1H-imidazole | [2] |
| Synonyms | Miconazole-d5 | |
| CAS Number | 1216653-50-7 | [2] |
| Molecular Formula | C ₁₈ H ₉ D ₅ Cl ₄ N ₂ O | [2] |
| Molecular Weight | 421.15 g/mol | |
| Appearance | White to off-white solid | |
| Solubility | Soluble in methanol, acetonitrile, and DMSO | [2] |

Chemical Structure

The chemical structure of **Miconazole-d5** is identical to that of Miconazole, with the exception of the five deuterium atoms replacing hydrogen atoms at specific positions.

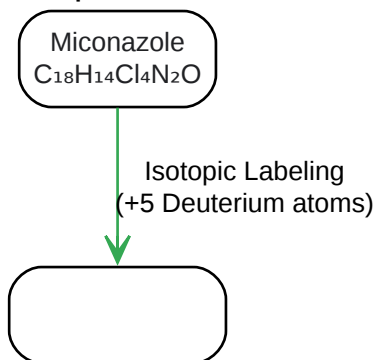
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Relationship between Miconazole and Miconazole-d5

The following diagram illustrates the structural relationship between Miconazole and its deuterated analog, **Miconazole-d5**. The key difference is the substitution of five hydrogen atoms with deuterium atoms in the **Miconazole-d5** molecule.

Structural Relationship of Miconazole and Miconazole-d5

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Caption: Isotopic relationship between Miconazole and **Miconazole-d5**.

Experimental Protocol: Quantification of Miconazole in Rat Plasma using LC-MS/MS

This section details a validated bioanalytical method for the simultaneous estimation of ornidazole and miconazole in rat plasma by LC-MS/MS, with a focus on the quantification of Miconazole using **Miconazole-d5** as an internal standard. This protocol is adapted from the methodology described by Roychoudhury et al. (2024).[3]

1. Materials and Reagents:

- Miconazole (Reference Standard)
- **Miconazole-d5** (Internal Standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (AR grade)
- Water (Milli-Q or equivalent)
- Rat plasma (blank)

2. Instrumentation:

- Liquid Chromatograph (e.g., Agilent, Waters)
- Tandem Mass Spectrometer (e.g., Sciex, Thermo Fisher)
- Analytical column (e.g., C18 column)

3. Preparation of Solutions:

- Standard Stock Solution of Miconazole (1 mg/mL): Accurately weigh and dissolve 10 mg of Miconazole in 10 mL of methanol.
- Internal Standard Stock Solution of **Miconazole-d5** (1 mg/mL): Accurately weigh and dissolve 10 mg of **Miconazole-d5** in 10 mL of methanol.
- Working Standard Solutions: Prepare serial dilutions of the Miconazole stock solution in methanol to obtain a series of working standard solutions.
- Working Internal Standard Solution (100 ng/mL): Dilute the **Miconazole-d5** stock solution with methanol.

4. Sample Preparation (Protein Precipitation):

- Pipette 100 µL of rat plasma into a microcentrifuge tube.
- Add 10 µL of the working internal standard solution (**Miconazole-d5**, 100 ng/mL).
- Add 300 µL of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 5 minutes.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

- Inject a portion of the reconstituted sample into the LC-MS/MS system.

5. LC-MS/MS Conditions:

- LC System:
 - Column: C18 analytical column (e.g., 50 mm x 2.1 mm, 5 μ m)
 - Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
 - Flow Rate: 0.5 mL/min
 - Injection Volume: 10 μ L
 - Column Temperature: 40°C
- MS/MS System:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Miconazole: Precursor ion (Q1) > Product ion (Q3)
 - **Miconazole-d5**: Precursor ion (Q1) > Product ion (Q3)
 - Ion Source Temperature: 500°C
 - Ion Spray Voltage: 5500 V

6. Calibration and Quantification:

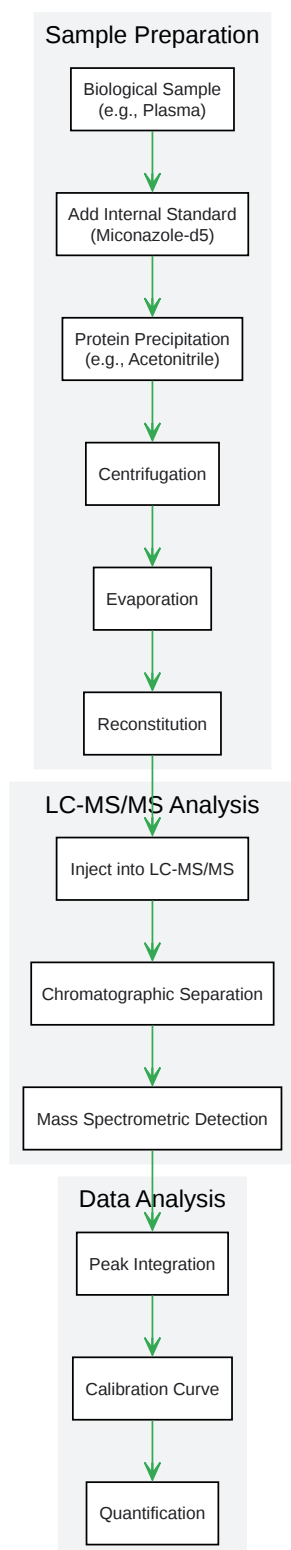
- Prepare a calibration curve by spiking blank rat plasma with known concentrations of Miconazole.
- Process the calibration standards and quality control samples along with the unknown samples.

- Plot the peak area ratio of Miconazole to **Miconazole-d5** against the nominal concentration of Miconazole.
- Determine the concentration of Miconazole in the unknown samples using the regression equation of the calibration curve.

Experimental Workflow

The following diagram outlines the key steps in the quantification of Miconazole in a biological sample using **Miconazole-d5** as an internal standard via LC-MS/MS.

LC-MS/MS Workflow for Miconazole Quantification

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Caption: Workflow for Miconazole analysis using LC-MS/MS.

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